2-Deacetyltaxachitriene A: A Comprehensive Structural and Physicochemical Analysis

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Compound of Interest	
Compound Name:	2-Deacetyltaxachitriene A
Cat. No.:	B15595437

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Introduction

2-Deacetyltaxachitriene A is a complex diterpenoid natural product belonging to the taxane family. First isolated from the needles of the Chinese yew, Taxus chinensis var. mairei, this compound is of significant interest to the scientific community due to its intricate molecular architecture.[1] Taxanes, as a class of compounds, are renowned for their potent biological activities, most notably the anticancer properties of paclitaxel (Taxol). Understanding the precise structure and chemical properties of less common taxanes like **2-Deacetyltaxachitriene A** is crucial for the exploration of new therapeutic agents and for elucidating the biosynthetic pathways of these valuable molecules.

This technical guide provides a detailed overview of the core structural features and physicochemical properties of **2-Deacetyltaxachitriene A**, based on available scientific literature. It aims to serve as a foundational resource for researchers engaged in natural product chemistry, medicinal chemistry, and drug discovery.

Chemical Structure and Properties

2-Deacetyltaxachitriene A is characterized by a 3,8-secotaxane skeleton, a rearranged taxane core. Its systematic name is (3E,8E)-7β,9,10β,13α,20-pentaacetoxy-3,8-secotaxa-3,8,11-triene-2α,5α-diol. The molecular structure is distinguished by a bicyclic system and a high degree of oxygenation, with multiple acetate and hydroxyl functional groups.

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A summary of the key physicochemical and spectroscopic properties of **2-Deacetyltaxachitriene A** is presented in the table below.

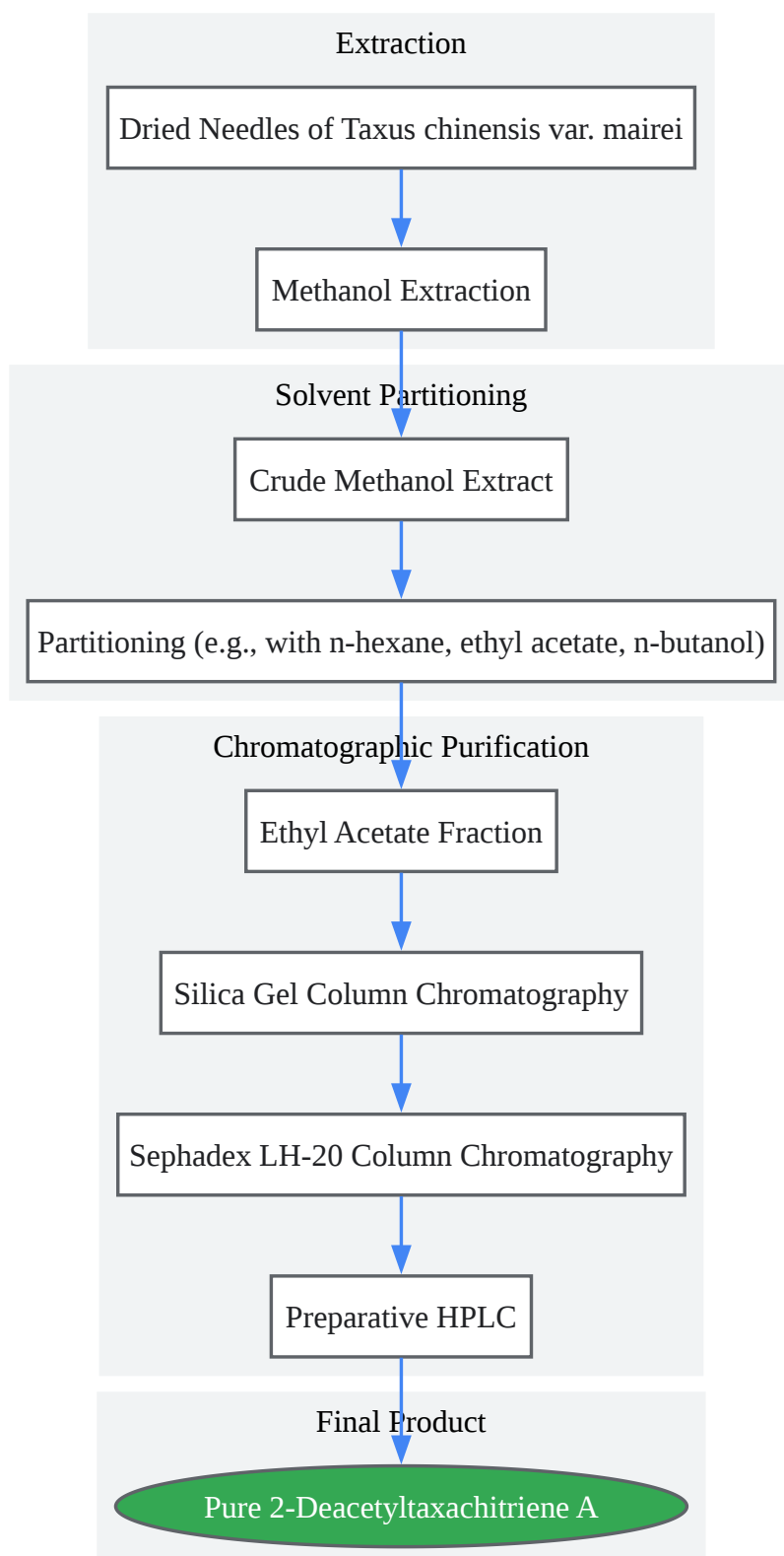| Property	Value	Reference
Molecular Formula	C30H42O12	[1]
Molecular Weight	594.65 g/mol	[1]
CAS Number	214769-96-7	
Appearance	White amorphous solid	
Melting Point	82-83 °C	
Optical Rotation	[α]D -51° (c 0.1, CHCl3)	

Spectroscopic Data

The structural elucidation of **2-Deacetyltaxachitriene A** was primarily achieved through extensive spectroscopic analysis, including one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). While the definitive primary literature containing the raw spectral data was not accessible for this review, the structural confirmation relies on these foundational techniques. A Certificate of Analysis for a commercial sample of this compound confirms that its NMR data are consistent with the assigned structure.

Note: Detailed ^{1}H and ^{13}C NMR chemical shift assignments and coupling constants, as well as high-resolution mass spectrometry (HRMS) data, would be found in the original publication by Shi et al. in the Journal of Natural Products (1998).

Experimental Protocols

Isolation of **2-Deacetyltaxachitriene A**

The following is a generalized workflow for the isolation of **2-Deacetyltaxachitriene A** from Taxus chinensis var. mairei, based on typical methods for taxane diterpenoid extraction and purification. The specific details and yields would be available in the primary literature.

Extraction

Dried Needles of Taxus chinensis var. mairei

↓

Methanol Extraction

Solvent Partitioning

Crude Methanol Extract

↓

Partitioning (e.g., with n-hexane, ethyl acetate, n-butanol)

Chromatographic Purification

Ethyl Acetate Fraction

↓

Silica Gel Column Chromatography

↓

Sephadex LH-20 Column Chromatography

↓

Preparative HPLC

Final Product

Pure 2-Deacetyltaxachitriene A

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Generalized workflow for the isolation of **2-Deacetyltaxachitriene A**.

Biological Activity and Signaling Pathways

As of the latest review of available literature, there are no specific studies detailing the biological activity or mechanism of action of **2-Deacetyltaxachitriene A**. The broader class of taxanes is known to interact with microtubules, leading to cell cycle arrest and apoptosis in cancer cells. This activity is the cornerstone of the clinical use of paclitaxel.

Future research is warranted to investigate whether **2-Deacetyltaxachitriene A** shares this mechanism of action or possesses other, unique biological properties. Should such studies be undertaken, a potential signaling pathway to investigate would be the microtubule-dependent apoptosis pathway.

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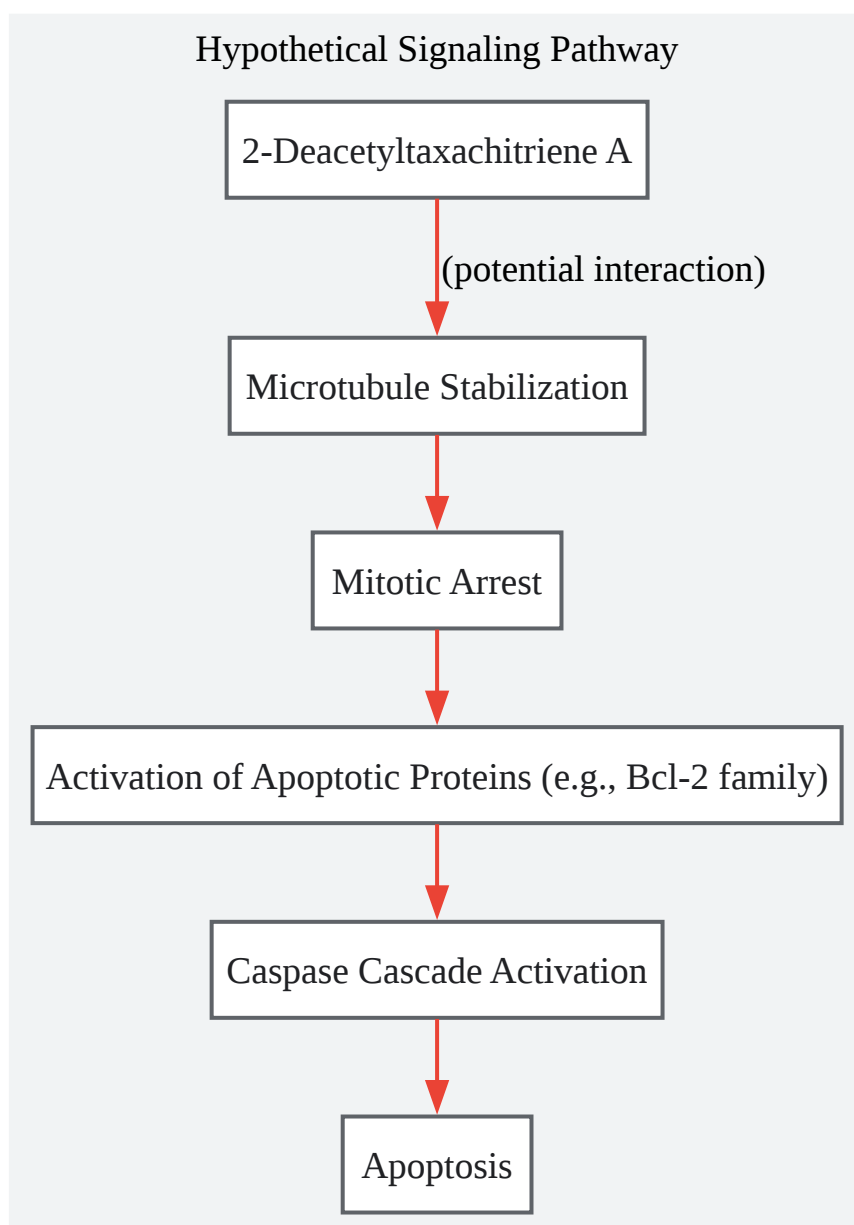
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Hypothetical signaling pathway for taxane-induced apoptosis.

Conclusion

2-Deacetyltaxachitriene A represents an intriguing member of the taxane family of natural products. Its complex, rearranged secotaxane core and dense functionalization make it a challenging and appealing target for both isolation and synthetic chemists. While its biological activity remains to be elucidated, its structural relationship to clinically significant compounds

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suggests that it warrants further investigation. This guide provides a summary of the currently available structural and physicochemical data to facilitate future research endeavors into this fascinating molecule.

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References

- 1. Taxanes and taxoids of the genus Taxus – A comprehensive inventory of chemical diversity - PMC [pmc.ncbi.nlm.nih.gov]

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